

An In-Depth Technical Guide to Tetraethylphosphonium Chloride: Synthesis, Properties, and Applications

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | <i>Tetraethylphosphonium chloride</i> |
| CAS No.: | 7368-65-2 |
| Cat. No.: | B1628802 |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **tetraethylphosphonium chloride** (CAS Number: 7368-65-2), a quaternary phosphonium salt with significant potential in various chemical and pharmaceutical applications. As a Senior Application Scientist, this document is structured to deliver not just data, but actionable insights into the synthesis, characterization, and practical utility of this compound, with a focus on its role in facilitating complex chemical transformations.

Core Chemical Identity and Physicochemical Properties

Tetraethylphosphonium chloride, with the chemical formula $C_8H_{20}ClP$, is a quaternary phosphonium salt consisting of a central phosphorus atom covalently bonded to four ethyl groups, with a chloride anion providing charge neutrality.^[1]

Table 1: Physicochemical Properties of **Tetraethylphosphonium Chloride** and its Cation

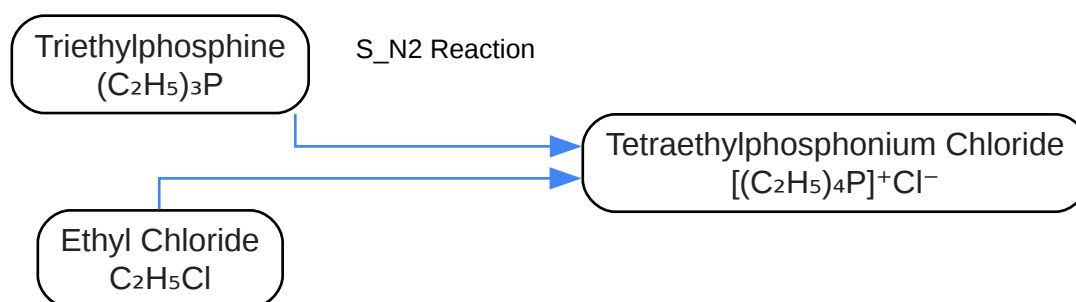
| Property | Value | Source |
|---------------------------|---------------------------------------|--------|
| CAS Number | 7368-65-2 | [1] |
| Molecular Formula | C ₈ H ₂₀ ClP | [1] |
| Molecular Weight | 182.67 g/mol | [1] |
| Appearance | Colorless, viscous liquid | [2] |
| Solubility | Soluble in water and organic solvents | [2] |
| Molecular Weight (Cation) | 147.22 g/mol | [3] |
| Formal Charge (Cation) | +1 | [3] |

Synthesis of Tetraethylphosphonium Chloride: A Mechanistic Approach

The synthesis of **tetraethylphosphonium chloride** is typically achieved through the quaternization of triethylphosphine with an ethylating agent, most commonly ethyl chloride. This reaction is analogous to the synthesis of tetraethylammonium chloride from triethylamine and ethyl chloride.[4]

The reaction proceeds via a standard S_N2 mechanism, where the phosphorus atom of triethylphosphine acts as a nucleophile, attacking the electrophilic carbon of ethyl chloride. The lone pair of electrons on the phosphorus atom forms a new phosphorus-carbon bond, while the carbon-chlorine bond is heterolytically cleaved, resulting in the formation of the tetraethylphosphonium cation and a chloride anion.

Diagram 1: Synthesis of **Tetraethylphosphonium Chloride**



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Caption: Synthesis of **Tetraethylphosphonium Chloride** via S_N2 reaction.

Experimental Protocol: Synthesis of **Tetraethylphosphonium Chloride**

- Materials:
 - Triethylphosphine
 - Ethyl chloride
 - Anhydrous polar aprotic solvent (e.g., acetonitrile, DMF)
 - Reaction vessel equipped with a stirrer, condenser, and nitrogen inlet
- Procedure:
 - In a flame-dried reaction vessel under a nitrogen atmosphere, dissolve triethylphosphine in the anhydrous polar aprotic solvent.
 - Cool the solution to 0°C using an ice bath.
 - Slowly add a stoichiometric equivalent of ethyl chloride to the cooled solution while stirring.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for 12-24 hours.
 - The progress of the reaction can be monitored by ³¹P NMR spectroscopy, observing the disappearance of the triethylphosphine signal and the appearance of a new signal corresponding to the tetraethylphosphonium cation.

- Upon completion, the solvent can be removed under reduced pressure to yield the crude **tetraethylphosphonium chloride**.
- Further purification can be achieved by recrystallization from an appropriate solvent system (e.g., dichloromethane/diethyl ether).

Spectroscopic Characterization

While a comprehensive public database of the spectra for **tetraethylphosphonium chloride** is not readily available, its structure can be confirmed using standard spectroscopic techniques. The expected spectral characteristics are inferred from the known data of its constituent ion and analogous compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show two multiplets corresponding to the methyl and methylene protons of the ethyl groups. The methylene protons adjacent to the phosphorus atom will exhibit coupling to the ^{31}P nucleus.
 - ^{13}C NMR: The carbon NMR spectrum will display two distinct signals for the methyl and methylene carbons. The methylene carbon signal will show a characteristic coupling to the phosphorus atom.
 - ^{31}P NMR: The phosphorus-31 NMR spectrum is the most definitive method for characterizing this compound, showing a single resonance for the tetraethylphosphonium cation.
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by strong C-H stretching and bending vibrations of the ethyl groups. The P-C bond vibrations are also expected in the fingerprint region.
- Mass Spectrometry (MS): Mass spectrometry will show a prominent peak corresponding to the tetraethylphosphonium cation at m/z 147.13.[3]

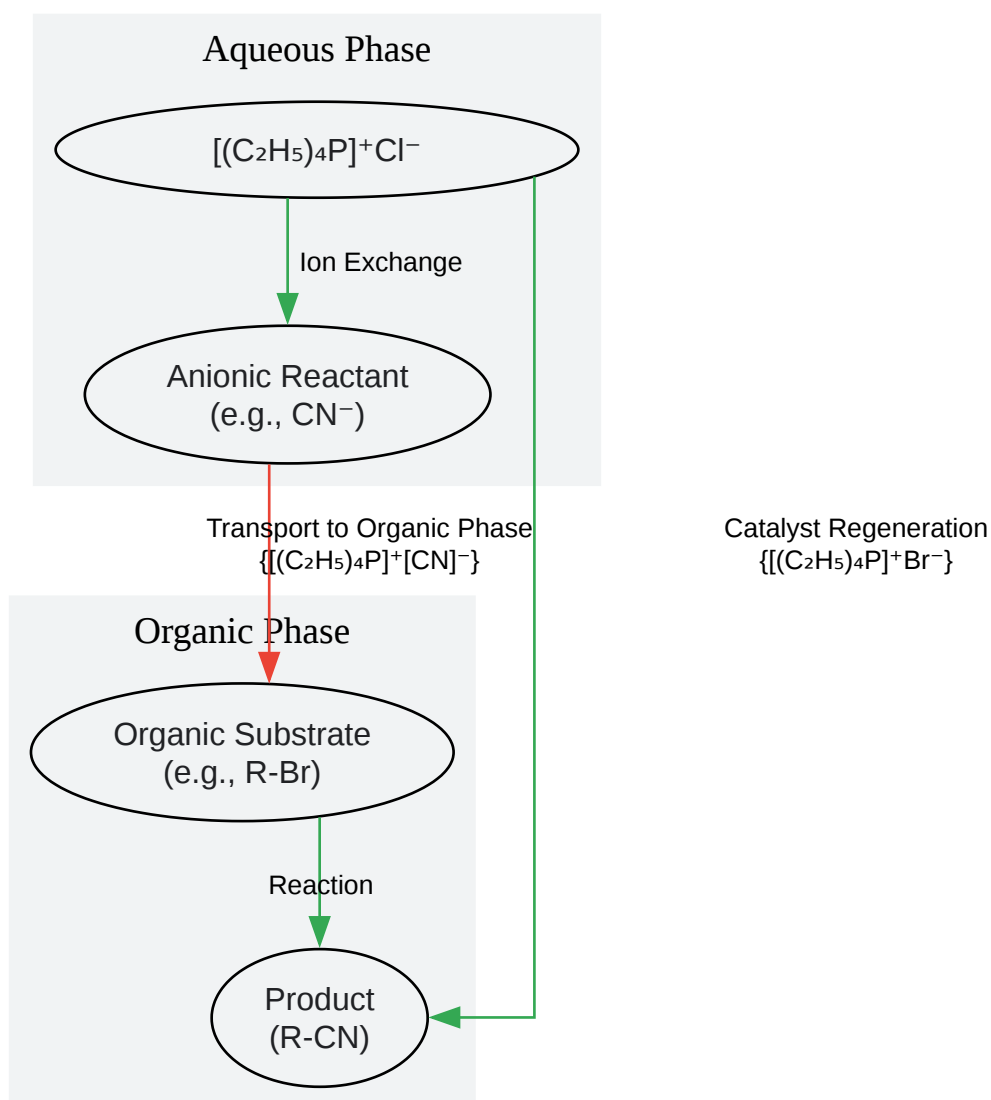
Key Applications in Research and Development

The utility of **tetraethylphosphonium chloride** stems from the properties of its cation, which, like other tetraalkylphosphonium salts, makes it a versatile tool in organic synthesis and materials science.

Phase-Transfer Catalysis

A primary application of tetraalkylphosphonium salts is as phase-transfer catalysts (PTCs).^{[5][6]} These catalysts facilitate the reaction between reactants located in different immiscible phases (e.g., aqueous and organic). The lipophilic tetraethylphosphonium cation can pair with an anionic reactant from the aqueous phase, transporting it into the organic phase where it can react with an organic substrate. This circumvents the need for homogeneous solutions and can lead to increased reaction rates, milder reaction conditions, and improved yields.

Diagram 2: Mechanism of Phase-Transfer Catalysis



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Caption: **Tetraethylphosphonium chloride** in phase-transfer catalysis.

Precursor for Ionic Liquids

Tetraalkylphosphonium salts are fundamental building blocks for the synthesis of ionic liquids (ILs).^{[6][7][8]} By exchanging the chloride anion with other anions (e.g., bis(trifluoromethylsulfonyl)imide, hexafluorophosphate), a wide range of ILs with tailored properties such as viscosity, melting point, and solvent miscibility can be prepared. These phosphonium-based ILs are often valued for their thermal stability.

Supporting Electrolyte

In electrochemical applications, the ionic nature and solubility of **tetraethylphosphonium chloride** in organic solvents make it a suitable supporting electrolyte.[6] It provides conductivity to the solution without interfering with the electrochemical reactions of interest.

Safety and Handling

Tetraethylphosphonium chloride, like other quaternary ammonium and phosphonium salts, should be handled with appropriate safety precautions. While specific toxicity data for this compound is limited, analogous compounds such as tetrabutylphosphonium chloride are known to be harmful if swallowed, fatal in contact with skin, and cause severe skin burns and eye damage.[9]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any aerosols or vapors.
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

Tetraethylphosphonium chloride is a valuable quaternary phosphonium salt with significant potential in synthetic chemistry and materials science. Its utility as a phase-transfer catalyst and a precursor to ionic liquids makes it a compound of interest for researchers and drug development professionals seeking to optimize reaction conditions and explore novel materials. While specific data for this compound is not as abundant as for its longer-chain analogs, its chemical behavior can be reliably inferred, providing a strong basis for its application in the laboratory.

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